Comprehensive Disposal Guide: 3,5-Difluoro-4'-iso-propylbenzophenone

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Compound of Interest	
Compound Name:	*3,5-Difluoro-4'-iso-propylbenzophenone*
CAS No.:	*844885-09-2*
Cat. No.:	*B1302724*

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Executive Directive

Do not dispose of this compound down the drain or in general trash. **3,5-Difluoro-4'-iso-propylbenzophenone** (CAS: 844885-09-2) is a halogenated organic compound.[1][2][3][4] Its disposal requires strict segregation from non-halogenated solvents to prevent the formation of hazardous byproducts (such as dioxins or hydrofluoric acid) during downstream incineration.

Immediate Action Required:

- Segregate: Place in the Halogenated Organic Waste stream.
- Label: Mark clearly as "Halogenated" and "Irritant."
- Container: Use High-Density Polyethylene (HDPE) or glass containers; avoid metal if acidic impurities are suspected.

Chemical Profile & Hazard Identification

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Before handling waste, verify the chemical identity and associated hazards to ensure compatibility with waste streams.

Parameter	Specification
Chemical Name	3,5-Difluoro-4'-iso-propylbenzophenone
CAS Number	844885-09-2
Molecular Formula	$C_{16}H_{14}F_2O$
Physical State	Solid (Crystalline Powder)
Halogen Content	Yes (Fluorine) – Requires Halogenated Waste Stream
GHS Classification	Warning H315 (Skin Irritant), H319 (Eye Irritant), H335 (Resp. Irritant)
Combustion Hazards	Releases Carbon Oxides (CO, CO_2) and Hydrogen Fluoride (HF)

Waste Segregation Logic

Proper segregation is the single most critical step in laboratory waste management. Mixing halogenated compounds with non-halogenated fuels can damage incinerator scrubbers and violate EPA/RCRA regulations.

Why this matters: Standard organic solvents (acetone, ethanol) are often used as fuel blending agents in cement kilns. Halogenated compounds (containing F, Cl, Br, I) cannot be used in this manner because they generate acidic gases (like HF) and potential environmental toxins upon combustion. They require dedicated high-temperature incineration with acid gas scrubbing.

Decision Matrix: Waste Stream Selection

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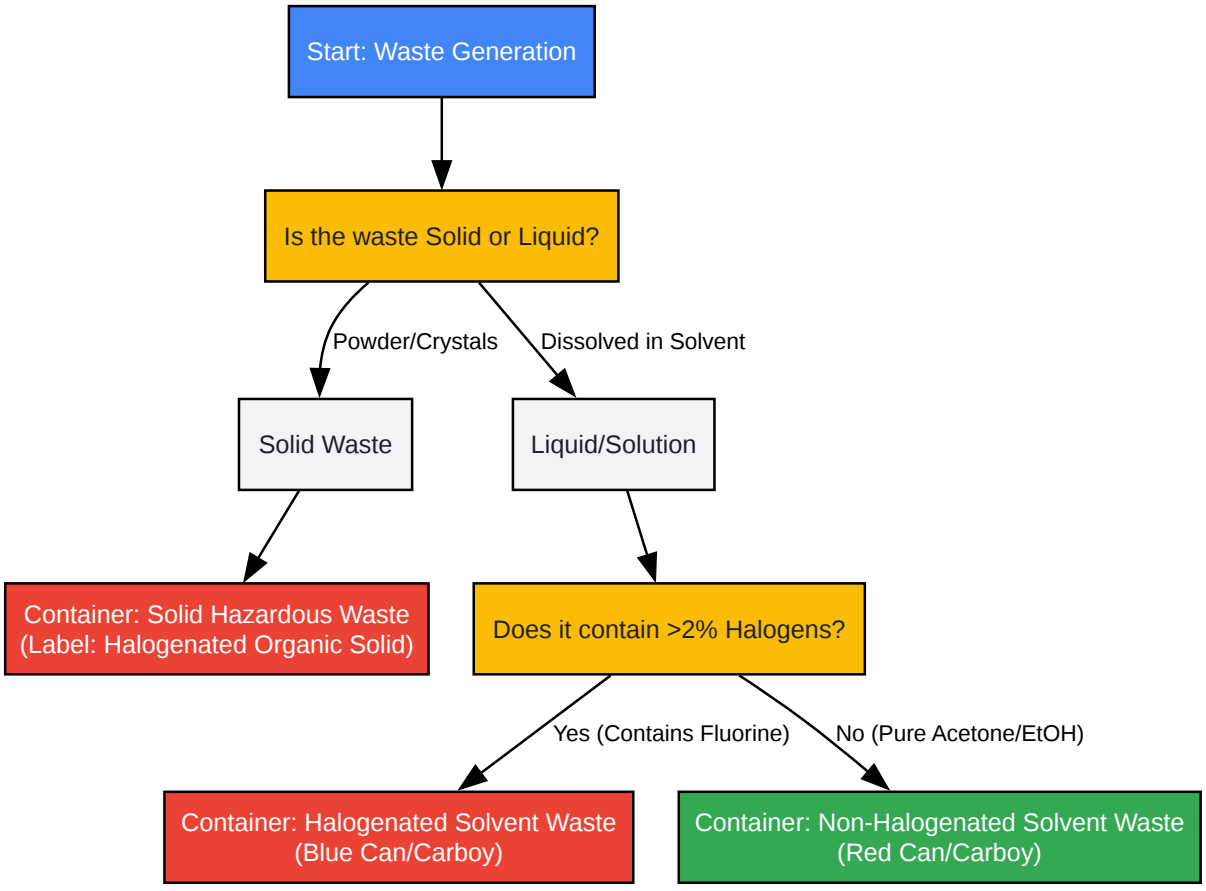

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Figure 1: Waste Stream Segregation Logic. Note that **3,5-Difluoro-4'-iso-propylbenzophenone** must always follow the "Halogenated" path.

Detailed Disposal Procedures

Scenario A: Disposal of Pure Solid (Expired/Surplus)

- Container Selection: Use a wide-mouth HDPE or glass jar. Do not use standard trash bags or biohazard bags.
- Transfer: Transfer the solid chemical into the container inside a chemical fume hood to prevent dust inhalation.
- Labeling: Attach a hazardous waste tag.
  - Constituents: Write "**3,5-Difluoro-4'-iso-propylbenzophenone**".

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- Hazard Checkbox: Check "Toxic" and "Irritant".
- Note: Explicitly write "Contains Fluorine" to alert downstream handlers.

- Storage: Cap tightly and store in the Satellite Accumulation Area (SAA) until pickup.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures)

If the chemical is dissolved in a solvent (e.g., Dichloromethane, Ethyl Acetate):

- Solvent Compatibility:
  - If dissolved in Dichloromethane (DCM) or Chloroform: This is already a halogenated stream. Pour directly into the Halogenated Waste carboy.
  - If dissolved in Acetone or Methanol: Although the solvent is non-halogenated, the presence of the fluorinated solute contaminates the mixture. The entire volume must be treated as Halogenated Waste.
- pH Check: Ensure the solution is neutral (pH 5–9). If the reaction involved acids/bases, neutralize carefully before adding to the waste carboy to prevent exothermic reactions or gas evolution.
- Secondary Containment: Ensure the waste carboy is sitting in a secondary containment tray to catch potential leaks.

Emergency Response: Spills & Exposure

In the event of a spill during the disposal process, follow this containment workflow.



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Figure 2: Immediate Spill Response Protocol.

Specific Cleanup Steps:

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- Dust Control: If the spill is solid powder, cover with a damp paper towel (water or oil-dampened) to prevent dust generation before sweeping.
- Decontamination: Wipe the surface with a detergent solution after bulk removal.
- Waste: All cleanup materials (gloves, paper towels, scoops) must be disposed of as Solid Hazardous Waste.

Regulatory Compliance & References

This protocol adheres to the principles of RCRA (Resource Conservation and Recovery Act) regarding the "Cradle-to-Grave" management of hazardous waste.

- EPA Waste Code: While this specific chemical is not P or U listed, it is regulated as a Characteristic Waste if it exhibits toxicity, or generally as Halogenated Organic Waste under state-specific laboratory management plans.
- Incineration Requirement: Fluorinated compounds require incineration at temperatures >1100°C with specific residence times to ensure complete destruction of the C-F bond and capture of HF gas [1].

References

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Disclaimer: This guide is intended for trained laboratory professionals. Always consult your institution's Environmental Health & Safety (EHS) department for site-specific disposal regulations.

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